

An In-depth Technical Guide to Methyl Perfluorohexadecanoate

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Compound of Interest

Compound Name: *Methyl perfluorohexadecanoate*

Cat. No.: *B062558*

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Introduction

Methyl perfluorohexadecanoate, with the chemical formula $C_{17}H_3F_{31}O_2$, is a fully fluorinated long-chain fatty acid methyl ester. As a member of the extensive class of per- and polyfluoroalkyl substances (PFAS), it is characterized by a sixteen-carbon perfluoroalkyl chain attached to a methyl ester group. The substitution of hydrogen atoms with fluorine imparts exceptional chemical and thermal stability, as well as hydrophobic and lipophobic properties. These characteristics make long-chain perfluorinated compounds subjects of significant interest in materials science and specialty chemical applications. However, the very stability of the carbon-fluorine bond also contributes to the environmental persistence of this class of compounds, necessitating a thorough understanding of their properties, synthesis, and behavior.^{[1][2]}

This technical guide provides a comprehensive overview of **methyl perfluorohexadecanoate** for researchers, scientists, and professionals in drug development and materials science. It covers its synthesis, physicochemical properties, analytical characterization, potential applications, and toxicological and environmental considerations, drawing upon data from analogous compounds where specific information is not available.

Molecular Structure

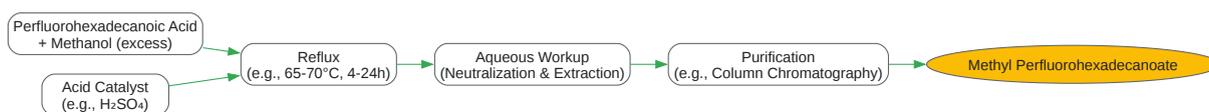
The structure of **methyl perfluorohexadecanoate** consists of a C₁₅F₃₁ perfluoroalkyl "tail" and a methyl ester "head."

Caption: Molecular structure of **Methyl Perfluorohexadecanoate**.

Synthesis of Methyl Perfluorohexadecanoate

While a specific, detailed synthesis protocol for **methyl perfluorohexadecanoate** is not readily available in the reviewed literature, a standard approach involves the esterification of its corresponding carboxylic acid, perfluorohexadecanoic acid. The following proposed protocol is based on well-established esterification methods for fatty acids and fluorinated carboxylic acids.

Proposed Synthesis Workflow: Fischer Esterification



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Caption: Proposed synthesis workflow for **Methyl Perfluorohexadecanoate**.

Detailed Experimental Protocol

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve perfluorohexadecanoic acid (1.0 equivalent) in an excess of anhydrous methanol (e.g., 20-50 equivalents). The large excess of methanol serves as both a reactant and the solvent, driving the equilibrium towards the product side.
- **Catalyst Addition:** Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid (e.g., 0.05-0.1 equivalents), to the reaction mixture.
- **Reaction:** Heat the mixture to reflux (approximately 65-70°C) with vigorous stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas

Chromatography-Mass Spectrometry (GC-MS) by observing the disappearance of the starting carboxylic acid. The reaction is typically allowed to proceed for 4 to 24 hours.

- **Quenching and Neutralization:** After the reaction is complete, cool the mixture to room temperature. Slowly pour the reaction mixture into a separatory funnel containing a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst.
- **Extraction:** Extract the product into an organic solvent such as diethyl ether or ethyl acetate. Perform the extraction three times to ensure complete recovery of the product.
- **Washing:** Combine the organic layers and wash sequentially with water and then with a saturated brine solution to remove any remaining water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent like sodium sulfate or magnesium sulfate. Filter off the drying agent and concentrate the solvent using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude **methyl perfluorohexadecanoate** by column chromatography on silica gel, using a non-polar eluent system (e.g., a gradient of ethyl acetate in hexane), to yield the pure product.

Physicochemical Properties

Specific experimental data for **methyl perfluorohexadecanoate** is scarce. The following table includes known values and estimates based on its non-fluorinated counterpart and shorter-chain perfluorinated analogs.

Property	Value	Source/Basis
CAS Number	165457-57-8	[3]
Molecular Formula	C ₁₇ H ₃ F ₃₁ O ₂	[3]
Molecular Weight	828.16 g/mol	[3]
Appearance	Expected to be a solid at room temperature	Analogy to methyl hexadecanoate[4]
Melting Point	Estimated > 30.5 °C	Higher than methyl hexadecanoate (30.5 °C)[4]
Boiling Point	Estimated > 160 °C	Higher than methyl perfluorooctanoate (159-160 °C)[4]
Density	Estimated > 1.786 g/mL	Higher than methyl perfluorooctanoate (1.786 g/mL)[4]
Solubility	Insoluble in water; soluble in fluorinated and some organic solvents	General property of long-chain PFAS[5]

Analytical Characterization

A multi-technique approach is essential for the unambiguous identification and characterization of **methyl perfluorohexadecanoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to be simple, showing a singlet for the methyl ester protons (-OCH₃) at approximately 3.9 ppm. The exact chemical shift can be influenced by the highly electronegative perfluoroalkyl chain.
- ¹³C NMR: The carbon spectrum will be more complex. Key expected signals include the carbonyl carbon of the ester at around 160-170 ppm, the methoxy carbon around 52 ppm,

and a series of signals for the perfluorinated carbons, which will exhibit complex splitting patterns due to C-F coupling.

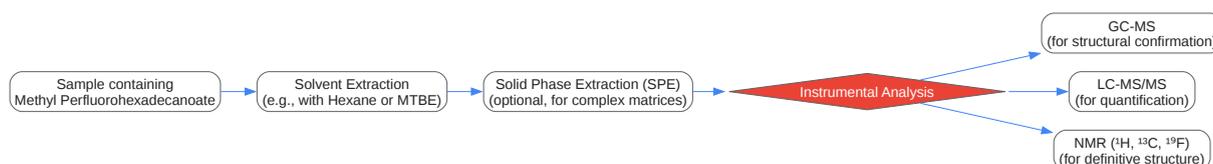
- ^{19}F NMR: This is the most informative NMR technique for this compound. The spectrum will show multiple signals corresponding to the different CF_2 groups and the terminal CF_3 group. The terminal CF_3 group is expected to appear as a triplet around -81 ppm. The CF_2 group adjacent to the ester ($\alpha\text{-CF}_2$) will be shifted downfield, and the other CF_2 groups will show characteristic chemical shifts and coupling patterns.

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for confirming the molecular weight and structure.

- Gas Chromatography-Mass Spectrometry (GC-MS): Due to its expected volatility, GC-MS is a suitable technique. Electron ionization (EI) would likely lead to fragmentation. A key fragment would be the loss of the methoxy group ($-\text{OCH}_3$) resulting in an $[\text{M}-31]^+$ ion. Other characteristic fragments would arise from the cleavage of the perfluoroalkyl chain.
- Liquid Chromatography-Mass Spectrometry (LC-MS/MS): This is a highly sensitive method for PFAS analysis.[6] Using electrospray ionization (ESI) in negative mode on the parent carboxylic acid shows a strong signal for the deprotonated molecule $[\text{M}-\text{H}]^-$. [7] For the methyl ester, positive ion ESI may be more effective, potentially showing the protonated molecule $[\text{M}+\text{H}]^+$ or adducts with solvent ions.

Proposed Analytical Workflow



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Caption: A typical analytical workflow for **Methyl Perfluorohexadecanoate**.

Potential Applications

While specific applications for **methyl perfluorohexadecanoate** are not widely documented, its properties suggest potential uses in areas where the unique characteristics of long-chain perfluorinated compounds are advantageous:

- **Specialty Lubricants:** The high thermal and chemical stability could make it a candidate for high-performance lubricants in extreme environments.
- **Hydrophobic and Oleophobic Coatings:** As a precursor or additive, it could be used to create surfaces that repel both water and oils, for applications in textiles, electronics, and protective coatings.[5]
- **Dielectric Fluids:** The perfluorinated nature suggests low electrical conductivity, making it potentially useful as a dielectric fluid in specialized electronic equipment.
- **Research Chemical:** It serves as a valuable standard and research chemical for studies on the environmental fate, transport, and toxicology of long-chain PFAS.

Toxicology and Environmental Fate

Specific toxicological data for **methyl perfluorohexadecanoate** are not available. However, information on its parent acid, perfluorohexadecanoic acid, and other long-chain perfluoroalkyl carboxylic acids (PFCAs) provides a basis for assessing its potential hazards.

- **Toxicity:** Long-chain PFCAs are known to be toxic to laboratory animals, causing reproductive, developmental, and systemic effects.[8] The parent acid, perfluorohexadecanoic acid, is classified as causing severe skin burns and eye damage.[7] It is prudent to handle **methyl perfluorohexadecanoate** with appropriate safety precautions, including wearing protective gloves, clothing, and eye protection, and working in a well-ventilated area.[9]
- **Persistence and Bioaccumulation:** A defining characteristic of PFAS is their extreme persistence in the environment due to the strength of the carbon-fluorine bond.[5] Long-chain PFAS, in particular, have a tendency to bioaccumulate in organisms.[1] It is expected that

methyl perfluorohexadecanoate would be highly persistent and have the potential to bioaccumulate.

- Environmental Transport: Once in the environment, long-chain PFAS can be transported over long distances in water and the atmosphere.[5] They are found in various environmental compartments, including water, soil, and biota, even in remote regions.[10][11]

Conclusion

Methyl perfluorohexadecanoate is a long-chain perfluorinated compound with properties that make it of interest for specialized applications. This guide has provided a comprehensive overview of its structure, proposed synthesis, physicochemical properties, and analytical characterization methods. While specific data for this compound are limited, by drawing on information from analogous substances, a detailed technical understanding can be formed. Given the known persistence and potential toxicity of long-chain PFAS, it is imperative that any handling, use, and disposal of **methyl perfluorohexadecanoate** are conducted with a high degree of caution and environmental stewardship. Further research is needed to fully elucidate the specific properties and environmental impact of this compound.

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